

Butyl(3-methoxypropyl)amine CAS registry number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl(3-methoxypropyl)amine

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An In-depth Technical Guide to 3-Methoxypropylamine (MOPA)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Methoxypropylamine (MOPA), a versatile primary amine with significant applications in pharmaceutical synthesis and various industrial processes. This document details its chemical identifiers, physicochemical properties, synthesis methodologies, and key applications, with a focus on information relevant to research and development.

Chemical Identifiers and Nomenclature

3-Methoxypropylamine, commonly abbreviated as MOPA, is a clear, colorless to faintly yellow liquid with a characteristic amine-like odor.^{[1][2]} It is crucial to accurately identify this compound for procurement, regulatory compliance, and scientific documentation.

Table 1: Chemical Identifiers for 3-Methoxypropylamine

Identifier Type	Value
CAS Registry Number	5332-73-0[1][2][3][4][5][6][7][8][9][10][11]
IUPAC Name	3-methoxypropan-1-amine[3]
Synonyms	1-Amino-3-methoxypropane, 3-Aminopropyl methyl ether, Propanolamine methyl ether, γ-Methoxypropylamine[1][10]
Molecular Formula	C ₄ H ₁₁ NO[1][8][9][10]
Molecular Weight	89.14 g/mol [1][8][9][10]
EC Number	226-241-3[3][5]
InChI Key	FAXDZWQIWUSWJH-UHFFFAOYSA-N[1]
Canonical SMILES	COCCCN[5]

Physicochemical Properties

A thorough understanding of the physicochemical properties of MOPA is essential for its handling, storage, and application in experimental design. MOPA is miscible with water and a wide range of common organic solvents, including ethanol, toluene, and acetone.[1][2]

Table 2: Physicochemical Data of 3-Methoxypropylamine

Property	Value
Appearance	Clear, colorless to faintly colored liquid[1][2]
Odor	Amine-like[1][3]
Melting Point	-65 °C[1]
Boiling Point	117-118 °C at 733 mmHg[1][5]
Density	0.874 g/mL at 25 °C[1][5]
Vapor Pressure	20 mmHg at 30 °C[5]
Flash Point	24 °C (75 °F)[4]
Autoignition Temperature	295 °C (563 °F)[4]
Refractive Index (n _{20/D})	1.417[1][5]
Water Solubility	Miscible[1]
pKa	9.73 ± 0.10 (Predicted)[1]

Synthesis of 3-Methoxypropylamine

MOPA can be synthesized through various routes. Two prominent industrial methods involve the catalytic hydrogenation of 3-methoxypropionitrile and the amination of 3-methoxypropanol.

Experimental Protocol: Catalytic Hydrogenation of 3-Methoxypropionitrile

This method provides a high yield and purity of 3-Methoxypropylamine.[3]

Objective: To synthesize 3-Methoxypropylamine by the catalytic hydrogenation of 3-methoxypropionitrile.

Materials:

- 3-methoxypropionitrile (400g)
- Ethanol (20g)

- Modified carrier nickel catalyst (12g)
- 1000ml Autoclave

Procedure:

- Charge the 1000ml autoclave with 400g of 3-methoxypropionitrile, 20g of ethanol, and 12g of the modified carrier nickel catalyst.[3]
- Pressurize the autoclave to 2.8 MPa with hydrogen gas.[3]
- Heat the mixture and maintain the reaction temperature while stirring for 2 hours.[3]
- After the reaction is complete, cool the autoclave to room temperature.[3]
- Filter the reaction mixture to remove the catalyst.[3]
- Purify the filtrate by rectification under normal pressure, collecting the fraction at 110-160 °C. [3]

Results:

- Yield: 354.09g (94.52%) of colorless and transparent 3-methoxypropylamine.[3]
- Purity (analyzed by gas chromatography): The conversion rate of the raw material was 97.0%.[3]

Synthesis via Amination of 3-Methoxypropanol

An alternative industrial synthesis involves the reaction of 3-methoxypropanol with ammonia and hydrogen in a fixed-bed reactor.[4]

Catalyst: Cu-Co/Al₂O₃-diatomite[4]

Reaction Conditions:

- Pressure: 0.3–1.5 MPa[4]
- Temperature: 120–220 °C[4]

- Ammonia to alcohol molar ratio: 4.0–10.0 : 1[4]
- Hydrogen to alcohol molar ratio: 0.5–5.0 : 1[4]

This continuous process involves preheating and vaporizing the reactants before they enter the reactor. The product stream is then cooled, and the liquid phase is purified by rectification.[4]

Applications in Research and Drug Development

MOPA serves as a crucial building block and intermediate in the synthesis of a variety of organic compounds, with notable applications in the pharmaceutical industry.

Pharmaceutical Intermediate

3-Methoxypropylamine is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs).[6] Its high purity, typically exceeding 99.5%, is critical in pharmaceutical manufacturing to ensure the safety and efficacy of the final drug product.[2]

One of the well-documented uses of MOPA is in the synthesis of Rabeprazole, a proton pump inhibitor used to treat acid-related gastrointestinal conditions.[9] The 3-methoxypropoxy side chain, introduced via MOPA or a derivative, is a key structural feature of Rabeprazole.

Other Industrial Applications

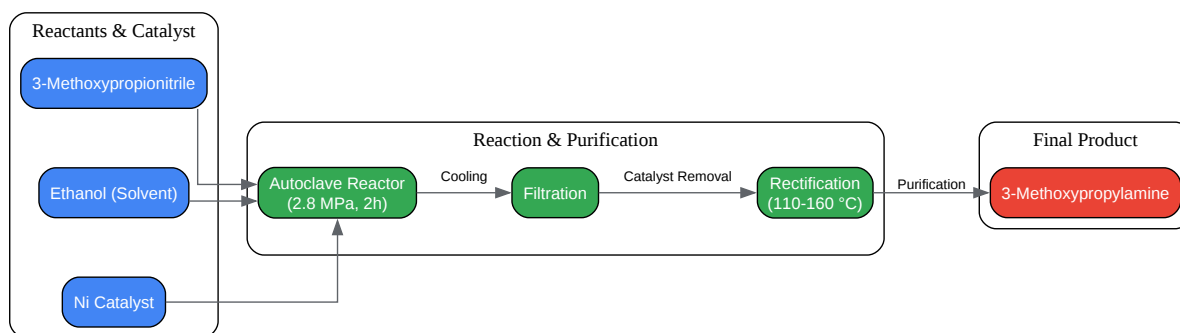
Beyond pharmaceuticals, MOPA has a broad range of applications:

- Corrosion Inhibitor: It is widely used in steam condensate systems and other aqueous environments to prevent corrosion.[10]
- Dyes and Pigments: It serves as an intermediate in the manufacture of dyes, such as Disperse Blue 60.[6]
- Coatings and Waxes: MOPA is used to make amine soaps that act as emulsifiers in wax formulations and anionic coatings.[1]
- Water Treatment: It can be used as a flocculating agent in water treatment processes.[10]

Visualized Workflow and Pathways

Synthesis Workflow of 3-Methoxypropylamine

The following diagram illustrates the key steps in the synthesis of 3-Methoxypropylamine via the catalytic hydrogenation of 3-methoxypropionitrile.



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Caption: Synthesis of 3-Methoxypropylamine via Catalytic Hydrogenation.

This guide provides foundational knowledge for professionals working with 3-Methoxypropylamine. For specific applications, further consultation of safety data sheets (SDS) and relevant literature is strongly recommended.

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- To cite this document: BenchChem. [Butyl(3-methoxypropyl)amine CAS registry number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15251572#butyl-3-methoxypropyl-amine-cas-registry-number-and-identifiers]

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